

Application Notes and Protocols for Studying Nitroxazepine in Animal Models of Depression

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Compound of Interest

Compound Name: Nitroxazepine

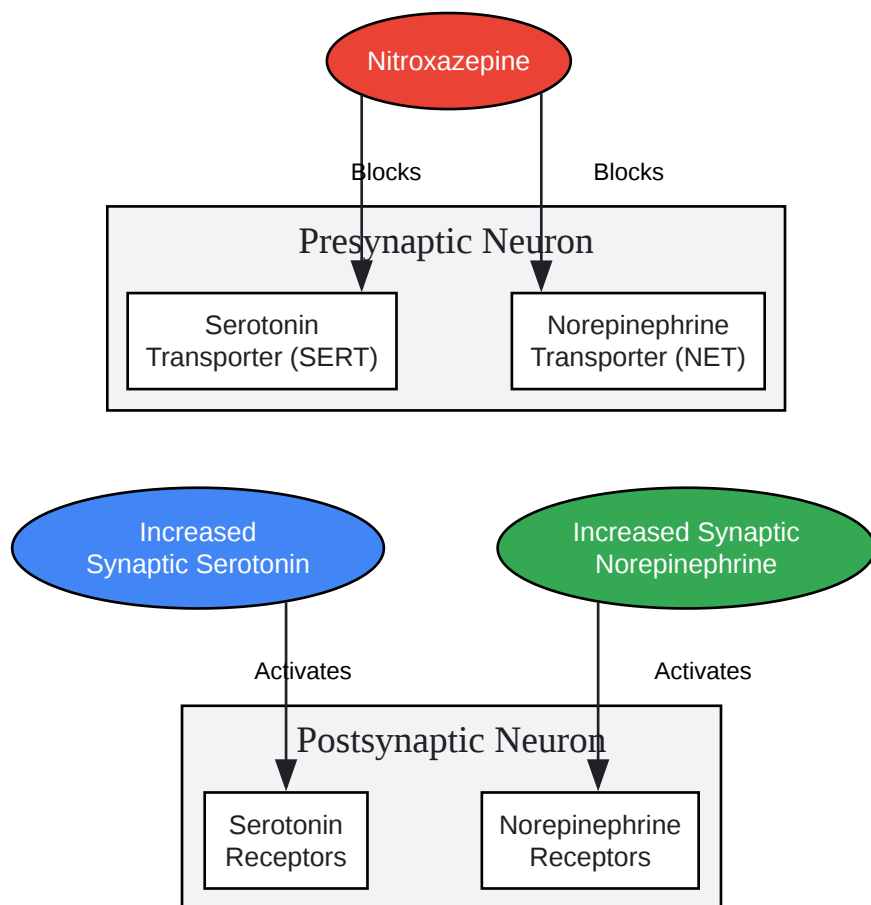
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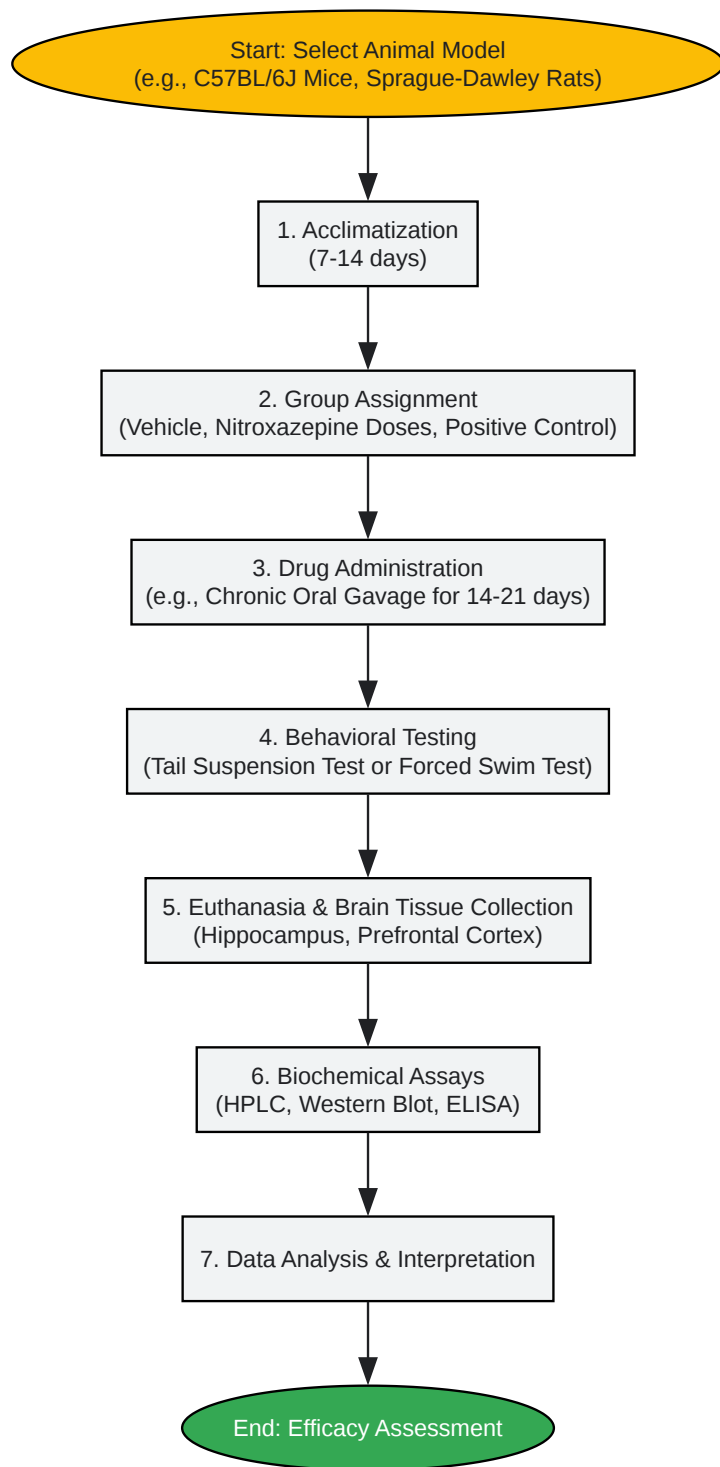
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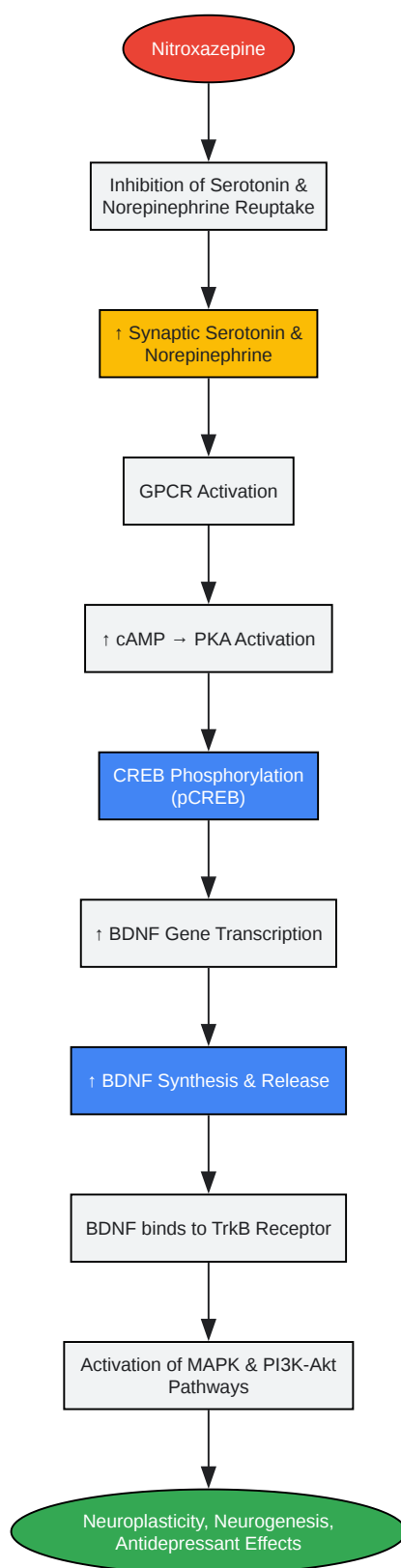
Audience: Researchers, scientists, and drug development professionals.

Introduction Nitroxazepine, sold under the brand name Sintamil, is a tricyclic antidepressant (TCA).[1] It was introduced for the treatment of depression in India in 1982.[1] Like other TCAs, **Nitroxazepine**'s primary mechanism involves modulating neurotransmitter activity in the brain, which is crucial for mood regulation.[2] Its primary indications include major depressive disorder (MDD), anxiety, and nocturnal enuresis.[1][3][4] These application notes provide a detailed protocol for evaluating the antidepressant-like effects of **Nitroxazepine** in established preclinical animal models of depression.

Mechanism of Action Nitroxazepine functions as a serotonin-norepinephrine reuptake inhibitor (SNRI).[1][5] It blocks the serotonin transporter (SERT) and the norepinephrine transporter (NET), preventing the reabsorption of these neurotransmitters from the synaptic cleft back into the presynaptic neuron.[2][3] This action increases the concentration and prolongs the activity of serotonin and norepinephrine in the synapse, enhancing neurotransmission.[2][3] The enhanced signaling of serotonin, associated with well-being, and norepinephrine, linked to alertness and energy, is believed to correct the neurochemical imbalances implicated in depression.[2] Additionally, **Nitroxazepine** interacts with other receptors, including histaminergic, adrenergic, and muscarinic receptors, which contributes to its therapeutic effects and side-effect profile, though it is noted to have lower anticholinergic side effects compared to drugs like imipramine.[1][3]







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References

- 1. Nitroxazepine - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Nitroxazepine hydrochloride? [synapse.patsnap.com]
- 3. What is Nitroxazepine hydrochloride used for? [synapse.patsnap.com]
- 4. 1mg.com [1mg.com]
- 5. medchemexpress.com [medchemexpress.com]
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